

A Quantitative Comparison of the Tinting Strength of Common Solvent Dyes

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Compound of Interest

Compound Name: Solvent blue 97

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This guide provides an objective comparison of the tinting strength of several common solvent dyes. The tinting strength of a dye is a critical parameter, indicating its ability to impart color to a substrate. A higher tinting strength means that a smaller amount of dye is required to achieve a desired color intensity, which can have significant cost and performance implications in various applications, including plastics, inks, and coatings. The data presented herein is supported by standardized experimental protocols to ensure accuracy and reproducibility.

Quantitative Data Summary

The tinting strength of solvent dyes is often expressed as a percentage relative to a standard. This value is determined by comparing the color intensity of a sample to a reference standard under controlled conditions. While this provides a reliable method for quality control, it is important to note that the values are relative to an internal standard set by the manufacturer. The following tables summarize the relative tinting strength and other key properties of selected solvent dyes, compiled from various technical data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Table 1: Relative Tinting Strength of Selected Solvent Dyes

C.I. Name	CAS Number	Appearance	Relative Tinting Strength (%)
Solvent Red 24	85-83-6	Red Powder	95-105[5][7]
Solvent Yellow 14	842-07-9	Reddish Yellow Powder	95-105[6][14]
Solvent Blue 35	17354-14-2	Dark Blue Powder	100±2[4][8]
Solvent Black 3	4197-25-5	Bluish Black Powder	100±5[3]

Table 2: Physical and Chemical Properties of Selected Solvent Dyes

C.I. Name	Molecular Formula	Molecular Weight (g/mol)	Heat Resistance (°C)	Light Fastness (Scale 1-8)
Solvent Red 24	C24H20N4O	380.44	200[5]	5-6[5]
Solvent Yellow 14	C16H12N2O	248.28	260[6][14]	5-6[6][14]
Solvent Blue 35	C22H26N2O2	350.45	260[15]	7-8[15]
Solvent Black 3	C29H24N6	456.54	300[12]	6-7[12]

Experimental Protocols

The determination of relative tinting strength is conducted using standardized methods to ensure consistency and comparability of results. The following protocol is a synthesized procedure based on established standards such as ASTM D4838 and ISO 787-24.[16][17][18][19][20][21][22][23][24][25]

Principle

The relative tinting strength of a colored solvent dye is determined by comparing the color produced by a dispersion of the test dye in a white paste with the color produced by a

dispersion of a reference standard dye in the same white paste. The comparison is made photometrically.

Materials and Apparatus

- Solvent Dyes: Test sample and reference standard.
- White Paste: A standard white paste, typically based on titanium dioxide (TiO₂) dispersed in a suitable vehicle (e.g., alkyd resin).
- Vehicle/Solvent: A compatible solvent for the dyes being tested (e.g., mineral spirits, esters, ketones).
- Analytical Balance: Accurate to 0.1 mg.
- Muller or Shaker: For dispersing the dye in the white paste.
- Spectrophotometer or Colorimeter: Capable of measuring reflectance and providing CIE Lab* values.
- Film Applicator: To create films of uniform thickness.
- Opacity Charts: For drawdown application.

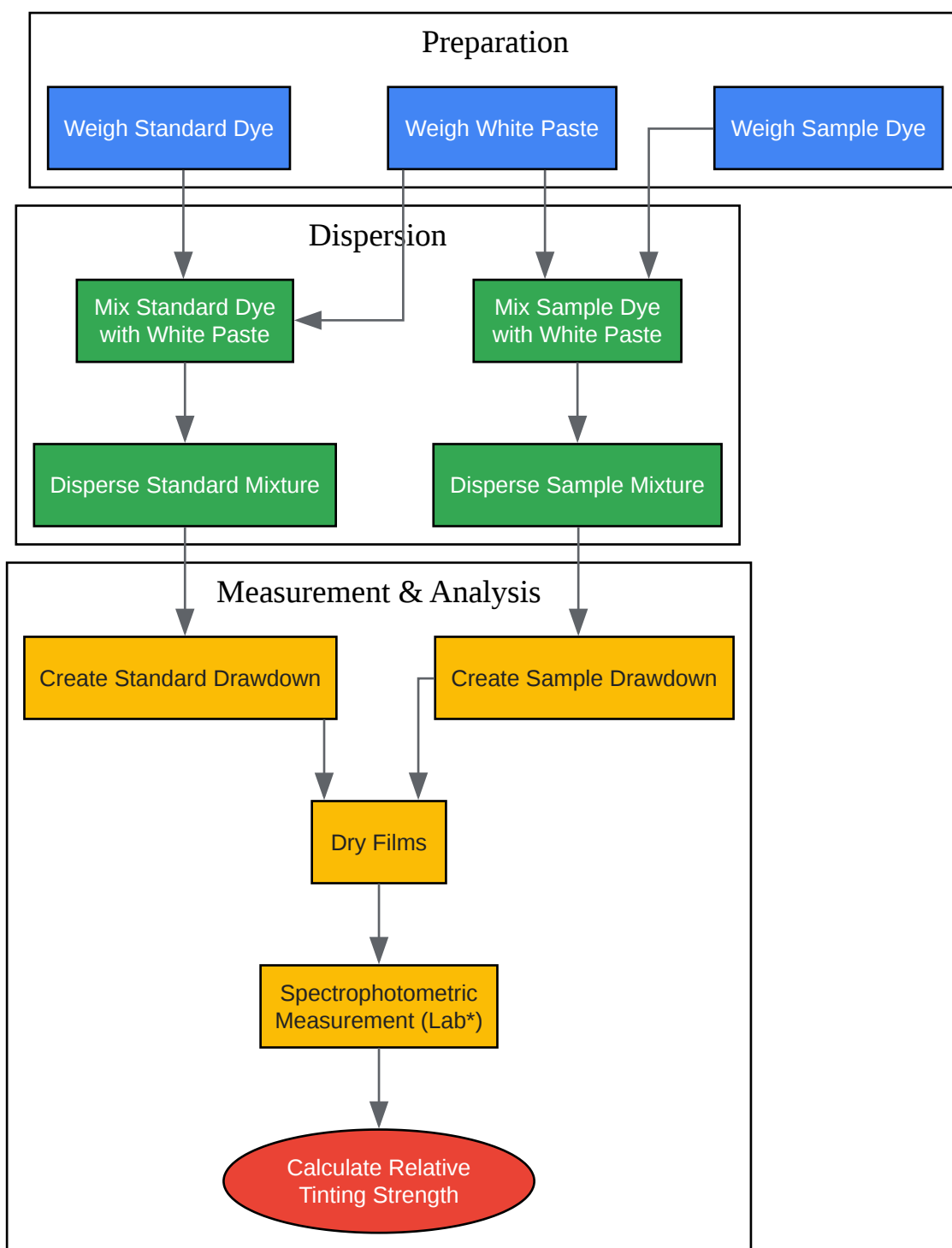
Procedure

- Preparation of the White Paste: If not using a pre-made standard white paste, prepare a dispersion of titanium dioxide in the chosen vehicle to a specified concentration.
- Sample Preparation:
 - Accurately weigh a specific amount of the reference standard solvent dye.
 - Accurately weigh an equal amount of the test sample solvent dye.
 - Separately, add each weighed dye to a pre-weighed amount of the white paste. The ratio of dye to white paste should be consistent for both the standard and the sample.
- Dispersion:

- Thoroughly mix each dye with the white paste using a spatula.
- Further disperse the mixture using a muller for a specified number of revolutions or a shaker for a set time to ensure uniform distribution of the dye.
- Film Application (Drawdown):
 - Using a film applicator, create drawdowns of both the standard and sample dispersions on an opacity chart. The film thickness must be uniform.
- Drying: Allow the drawdowns to dry completely under controlled temperature and humidity conditions.
- Color Measurement:
 - Calibrate the spectrophotometer or colorimeter according to the manufacturer's instructions.
 - Measure the CIE Lab* color values of the dried films for both the standard and the sample. Multiple readings should be taken at different locations on each film and averaged.
- Calculation of Relative Tinting Strength:
 - The relative tinting strength is calculated from the measured color values. The calculation is based on the Kubelka-Munk theory, which relates the reflectance of a sample to its absorption (K) and scattering (S) coefficients.
 - The ratio of (K/S) for the sample is compared to the (K/S) for the standard.
 - The relative tinting strength (%) is typically calculated as: $\text{Relative Tinting Strength} = [(K/S)_{\text{sample}} / (K/S)_{\text{standard}}] * 100$

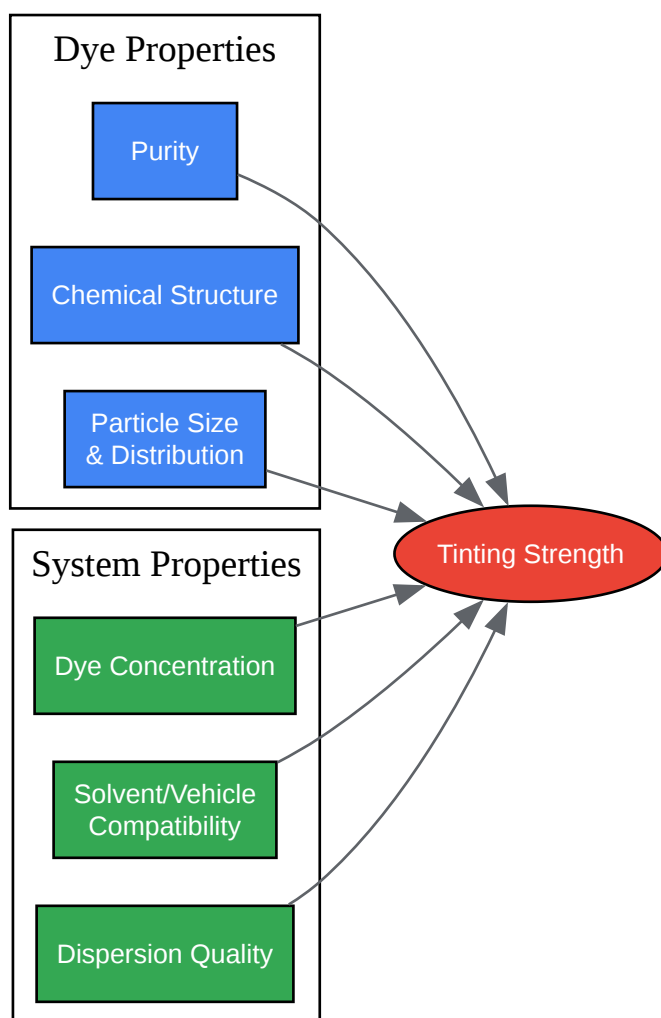
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of factors influencing tinting strength.



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Experimental workflow for determining the relative tinting strength of solvent dyes.



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